

Personal protective equipment for handling 1-[2-(2-Hydroxyethoxy)ethyl]piperazine

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Compound of Interest

Compound Name: 1-[2-(2-Hydroxyethoxy)ethyl]piperazine

Cat. No.: B195975

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Essential Safety and Handling Guide for 1-[2-(2-Hydroxyethoxy)ethyl]piperazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-[2-(2-Hydroxyethoxy)ethyl]piperazine** (CAS No. 13349-82-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **1-[2-(2-Hydroxyethoxy)ethyl]piperazine**.

| Protection Type | Required Equipment | Standards/Specifications |
|------------------------|--|--|
| Eye/Face Protection | Tightly fitting safety goggles or safety glasses with side-shields. A face shield (8-inch minimum) may be necessary for splash hazards. | Conforming to EN 166 (EU) or NIOSH (US) approved standards.[1][2][3] |
| Skin Protection | Chemical-resistant, impervious gloves (e.g., Nitrile rubber, Neoprene). Wear appropriate protective clothing to prevent skin exposure.[4][5] | EU Directive 89/686/EEC and the standard EN 374.[1] |
| Respiratory Protection | Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator is recommended.[1][6] | NIOSH (US) or EN 133 (EU) approved respirators. |
| Body Protection | Wear appropriate protective work clothing.[4] For significant exposure risk, fire/flammable resistant and impervious clothing should be worn.[1] | EN 340. |
| Footwear | Waterproof boots. | EN 13832. |

Hazard Identification and Precautionary Statements

1-[2-(2-Hydroxyethoxy)ethyl]piperazine is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][4] Therefore, it is crucial to adhere to the following precautionary measures:

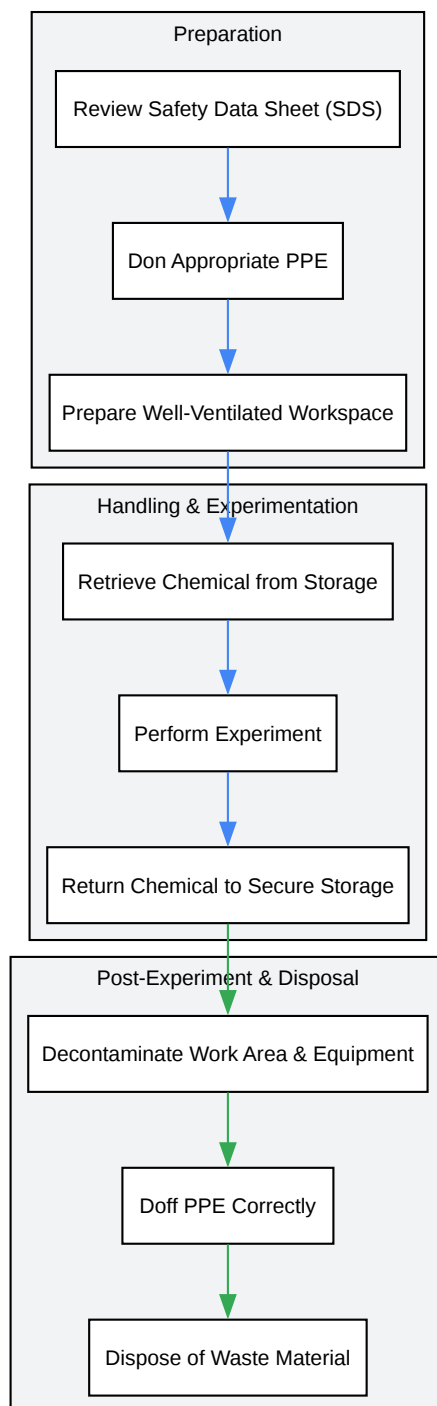
- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4] Wash hands and any exposed skin thoroughly after handling.[1] Use only outdoors or in a well-ventilated area. [1] Wear protective gloves, clothing, and eye/face protection.[1][4]

- General Hygiene: Do not eat, drink, or smoke when using this product.^[5] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.^[6]^[7]

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **1-[2-(2-Hydroxyethoxy)ethyl]piperazine** from receipt to disposal.

Workflow for Safe Handling of 1-[2-(2-Hydroxyethoxy)ethyl]piperazine



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Caption: Standard operating procedure for handling **1-[2-(2-Hydroxyethoxy)ethyl]piperazine**.

Accidental Release Measures

In the event of a spill, immediate action is required to contain the substance and prevent exposure.

- Minor Spills:
 - Ensure adequate ventilation.[4]
 - Wearing appropriate PPE, contain and absorb the spill with inert material such as sand, earth, or vermiculite.[6]
 - Collect the absorbed material into a suitable, labeled container for disposal.[6]
 - Clean the spill area thoroughly with water.[7]
- Major Spills:
 - Evacuate personnel from the area and move upwind.[6]
 - Alert the emergency response team or fire brigade.[6]
 - Prevent the spillage from entering drains or water courses.[6]

First-Aid Measures

Should exposure occur, follow these first-aid protocols immediately:

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][7] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[4][7]
- Skin Contact: Instantly wash the affected area with plenty of soap and water.[4] Remove contaminated clothing and shoes.[7] Seek medical attention if irritation develops or persists.[1][7]
- Inhalation: Move the individual to fresh air.[1][4] If breathing is difficult, administer oxygen.[4] If not breathing, provide artificial respiration.[4] Seek medical attention.

- Ingestion: Do not induce vomiting. Wash out the mouth with water.[4] Never give anything by mouth to an unconscious person.[7] Seek medical attention.

Fire-Fighting Measures

While not considered a significant fire risk, containers may burn.[6]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][4][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][7]
- Specific Hazards: The substance may decompose upon combustion or at high temperatures to generate poisonous fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[4][5][7]

Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[6] Use in a well-ventilated area.[6] Keep containers securely sealed when not in use.[6]
- Storage: Store in a dry, cool, and well-ventilated place.[1][5] Keep the container tightly closed.[1][5] Store away from incompatible materials such as oxidizing agents.[5][7]

Disposal Considerations

Dispose of **1-[2-(2-Hydroxyethoxy)ethyl]piperazine** and its containers in accordance with federal, state, and local regulations.[4] Do not allow the product to enter drains.[4][7] It may be possible to recycle the material if it is unused and uncontaminated.[6] Otherwise, disposal should be carried out by a licensed disposal company.[2][6] Uncleaned containers should be treated as the product itself.[2]

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